

# Butyl palmitate CAS number and molecular formula

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## Compound of Interest

Compound Name: Butyl palmitate

Cat. No.: B092287

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## An In-depth Technical Guide to Butyl Palmitate

This guide provides a comprehensive overview of the chemical and physical properties of **butyl palmitate**, a fatty acid ester with applications in various scientific and industrial fields. The information is tailored for researchers, scientists, and professionals in drug development.

## Core Chemical Identifiers

**Butyl palmitate**, also known as butyl hexadecanoate, is the ester formed from the condensation of palmitic acid and butanol.<sup>[1]</sup> Its fundamental identifiers are crucial for regulatory and research purposes.

Identifier	Value
CAS Number	111-06-8 <sup>[1]</sup> <sup>[2]</sup>
Molecular Formula	C <sub>20</sub> H <sub>40</sub> O <sub>2</sub> <sup>[2]</sup>
Molecular Weight	312.53 g/mol
IUPAC Name	butyl hexadecanoate
Synonyms	n-Butyl palmitate, Hexadecanoic acid, butyl ester, Palmitic acid butyl ester

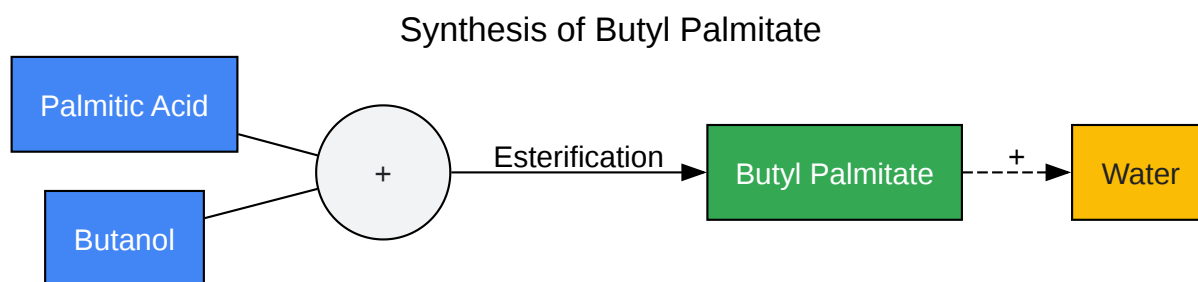
## Physicochemical Properties

The physical and chemical characteristics of **butyl palmitate** are essential for its handling, formulation, and application in experimental settings.

Property	Value
Appearance	Light yellow liquid or solid with a fruity odor
Melting Point	16.9 °C
Boiling Point	362.4 °C at 760 mmHg
Flash Point	176.4 °C
Density	0.862 g/cm <sup>3</sup>
Solubility	Insoluble in water; Soluble in alcohol
LogP	8.7

## Logical Relationship: Synthesis of Butyl Palmitate

The synthesis of **butyl palmitate** involves a standard esterification reaction. The following diagram illustrates the logical relationship between the reactants and the product.



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Caption: Logical diagram of **Butyl Palmitate** synthesis.

# Experimental Protocol: Synthesis of Butyl Palmitate (Esterification)

Objective: To synthesize **butyl palmitate** from palmitic acid and n-butanol via Fischer esterification.

Materials:

- Palmitic acid
- n-Butanol
- Sulfuric acid (catalyst)
- Sodium bicarbonate solution (5% w/v)
- Anhydrous magnesium sulfate
- Distillation apparatus
- Separatory funnel
- Heating mantle

Methodology:

- In a round-bottom flask, combine one molar equivalent of palmitic acid with three molar equivalents of n-butanol.
- Slowly add a catalytic amount of concentrated sulfuric acid (approximately 1-2% of the weight of the acid) to the mixture while stirring.
- Set up the apparatus for reflux and heat the mixture using a heating mantle for 2-3 hours.
- After cooling, transfer the mixture to a separatory funnel and wash sequentially with water and 5% sodium bicarbonate solution to neutralize the excess acid.
- Wash again with water to remove any remaining salts.

- Dry the organic layer over anhydrous magnesium sulfate.
- Filter the drying agent and remove the excess n-butanol via distillation to obtain crude **butyl palmitate**.
- Further purification can be achieved by vacuum distillation.

## Applications in Research and Development

**Butyl palmitate** serves various functions within the research and drug development sectors:

- Plasticizer: It is used as a plasticizer in the formulation of various polymers.
- Solvent: Due to its ester nature, it can act as a solvent for nonpolar compounds.
- Flavoring and Fragrance Agent: It is utilized in the food and cosmetic industries for its mild, fruity aroma.
- Component in Topical Formulations: Its emollient properties make it a suitable ingredient in creams and lotions.

## Safety and Handling

According to the available safety data, **butyl palmitate** is generally considered to have low toxicity. However, standard laboratory safety practices should always be followed. This includes wearing personal protective equipment such as gloves and safety glasses, and working in a well-ventilated area. It may cause skin and eye irritation upon direct contact.

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## References

- 1. Butyl palmitate | C<sub>20</sub>H<sub>40</sub>O<sub>2</sub> | CID 8090 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Butyl palmitate | lookchem [lookchem.com]

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